

safety and handling precautions for 16:0 DNP PE powder

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Compound of Interest

Compound Name: 16:0 DNP PE

Cat. No.: B15544405

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An In-depth Technical Guide to the Safe Handling of 16:0 DNP PE Powder

This guide provides comprehensive safety and handling precautions for 1,2-dipalmitoyl-sn-glycero-3-phosphoethanolamine-N-(2,4-dinitrophenyl) (ammonium salt), hereafter referred to as **16:0 DNP PE**. It is intended for researchers, scientists, and drug development professionals who may handle this compound in a laboratory setting. The dinitrophenyl (DNP) moiety confers specific hazards that require stringent safety protocols.

Compound Identification and Properties

- Chemical Name: 1,2-dipalmitoyl-sn-glycero-3-phosphoethanolamine-N-(2,4-dinitrophenyl) (ammonium salt)[1][2]
- Synonyms: 1,2-dihexadecanoyl-sn-glycero-3-phosphoethanolamine-N-(2,4-dinitrophenyl) (ammonium salt)[1]
- Appearance: Powder
- Storage Temperature: -20°C[1][3][4][5]
- Stability: Stable for at least one year at the recommended storage temperature. It is light-sensitive.[1][4]

Hazard Identification and Toxicology

While some safety data sheets (SDS) for **16:0 DNP PE** do not classify it as a hazardous mixture, the presence of the 2,4-dinitrophenyl group warrants significant caution. The parent compound, 2,4-dinitrophenol (DNP), is classified as acutely toxic, flammable, and potentially explosive when dry.^[6] Furthermore, a solution of **16:0 DNP PE** in chloroform has been assigned several hazard classifications.

Summary of Potential Hazards:

Hazard Class	Description	Source
Acute Toxicity	The DNP moiety is known to be acutely toxic. ^[6] A chloroform solution of 16:0 DNP PE is classified as Acute Toxicity 3 (Inhalation) and Acute Toxicity 4 (Oral).	^[6]
Skin Irritation	Causes skin irritation. ^[5]	^[5]
Eye Irritation	Causes serious eye irritation. ^[5]	^[5]
Carcinogenicity	Suspected of causing cancer (Category 2).	
Reproductive Toxicity	Suspected of damaging the unborn child (Category 2).	
Explosive Hazard	The parent compound, 2,4-dinitrophenol, can be highly explosive when dry, heated, or exposed to shock or friction. ^[6] Dry 2,4-dinitrophenylhydrazine is also sensitive to shock and friction. ^[7] While the lipid conjugate is not explicitly classified as explosive, this potential hazard from the DNP group must be respected.	^[6] ^[7]

| Combustible Dust | As a powder, further processing may result in the formation of combustible dusts, which can form explosive mixtures with air.[\[3\]](#)[\[8\]](#) [\[3\]](#)[\[8\]](#) |

Safe Handling and Storage

Adherence to strict handling and storage protocols is mandatory to minimize risk.

Engineering Controls

- Ventilation: Always handle **16:0 DNP PE** powder in a well-ventilated area.[\[5\]](#) Given the toxicity of the DNP moiety, handling the powder exclusively within a certified chemical fume hood is strongly recommended.[\[9\]](#)
- Static Control: To prevent ignition of combustible dust, ground and bond all containers and receiving equipment during transfer.[\[9\]](#)[\[10\]](#) Use of explosion-proof electrical equipment is advised where large quantities are handled.[\[10\]](#)
- Safety Equipment: Facilities must be equipped with an eyewash station and a safety shower.[\[9\]](#)

Personal Protective Equipment (PPE)

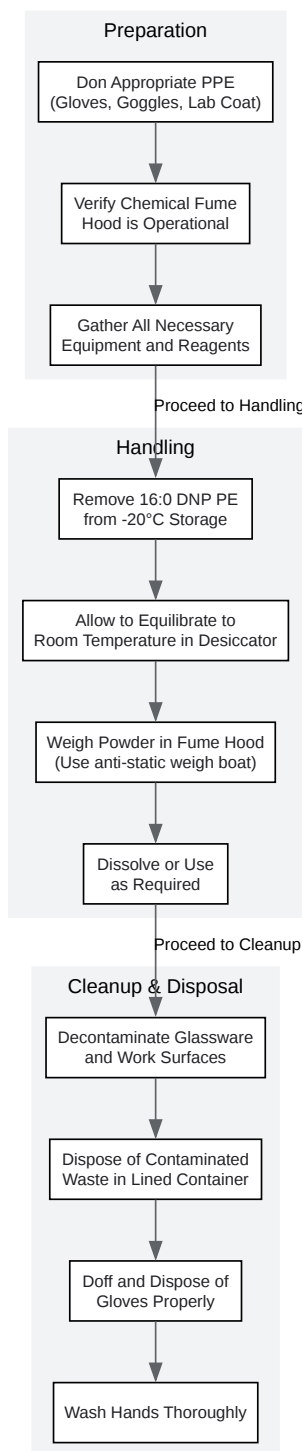
A comprehensive PPE strategy is essential for safe handling.

PPE Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (nitrile or Viton are suitable for DNP compounds).[9]	To prevent skin contact. Gloves must be inspected before use and removed using the proper technique to avoid contaminating skin.[8][9]
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles.[8]	To protect eyes from dust particles and splashes.
Body Protection	Laboratory coat. For larger quantities or where significant dust is generated, additional protective clothing to prevent skin exposure is necessary.[8]	To prevent contamination of personal clothing and skin.
Respiratory Protection	Generally not required if handled within a fume hood.[8] If nuisance levels of dust are present, a NIOSH-approved N95 or P1 dust mask can be used.[8]	To prevent inhalation of the powder.

Storage

- Store at -20°C.[1][3][4][5]
- Keep the container tightly closed in a dry, well-ventilated place.[3][5][8]
- Protect from light.[1][4][9]
- Store away from heat, sparks, open flames, and other sources of ignition.

Workflow for Handling 16:0 DNP PE Powder

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Caption: A workflow diagram for the safe handling of **16:0 DNP PE** powder.

Emergency Procedures

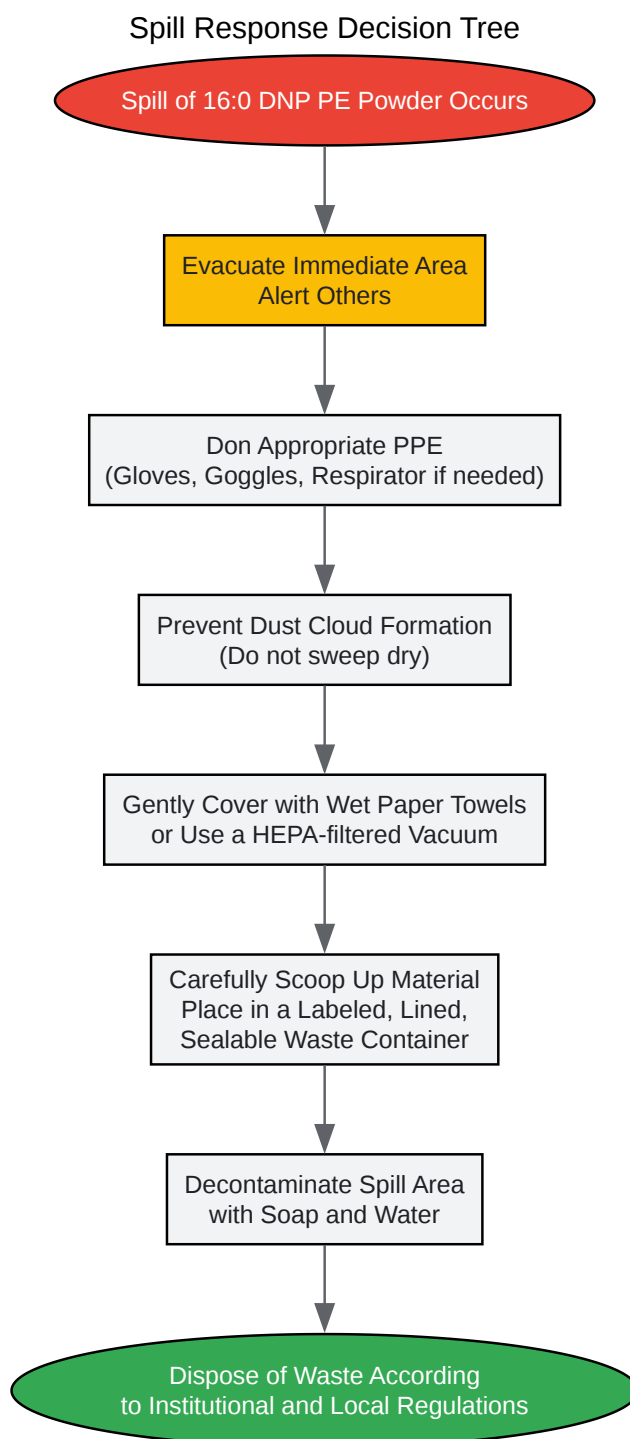
Immediate and appropriate action is critical in the event of an emergency.

First Aid Measures

Exposure Route	First Aid Protocol	Source
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.	[5] [8]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation occurs.	[5] [6] [8]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[5] [6] [8]
Ingestion	Rinse mouth thoroughly with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or seek immediate medical attention.	[8] [9]

Spill and Leak Procedures

In the event of a spill, follow a clear and systematic procedure to ensure safety.



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Caption: A decision tree for responding to a spill of **16:0 DNP PE** powder.

Key Spill Response Steps:

- **Avoid Dust Formation:** Do not use dry sweeping to clean up the powder.[3][8]
- **Containment:** Carefully cover the spill to prevent dispersal.
- **Collection:** Sweep up the material and place it in a suitable, closed container for disposal.[8]
- **Decontamination:** Clean the affected area thoroughly.
- **Waste Disposal:** Dispose of the waste in a dedicated, lined container, following institutional and local regulations. All waste from DNP compounds should be handled as hazardous.[6]

Fire-Fighting Measures

- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8] For major fires, evacuate the area and fight the fire remotely due to the risk of explosion.
- **Hazards from Combustion:** May produce carbon oxides and other toxic fumes.
- **Firefighter Protection:** Wear a self-contained breathing apparatus (SCBA) and full protective gear.[8]

Disposal Considerations

Waste disposal must be conducted in strict accordance with all federal, state, and local environmental regulations.

- Dispose of the compound and any contaminated materials (e.g., gloves, weigh boats, paper towels) in a dedicated, clearly labeled, and lined hazardous waste container.[6]
- Do not dispose of DNP waste with other chemical waste unless it is part of a mixture.[6]
- Contaminated containers may retain product residue and should be treated as hazardous.[9]

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